

# Application Notes and Protocols: Diheptyl Phthalate as a Certified Reference Material

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## Compound of Interest

Compound Name: *Diheptyl phthalate*

Cat. No.: *B7779869*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **Diheptyl Phthalate** (DHP) as a Certified Reference Material (CRM). DHP is a phthalate ester commonly used as a plasticizer in various polymers.<sup>[1]</sup> As a CRM, it serves as a high-purity standard for the accurate quantification of DHP in a variety of matrices, including environmental samples, food contact materials, and consumer products.

## Properties and Specifications

**Diheptyl Phthalate** is a diester of phthalic acid and heptyl alcohol. As a certified reference material, it is produced and certified under ISO 17034 and ISO/IEC 17025 standards, ensuring traceability and accuracy for analytical applications.<sup>[2]</sup>

Table 1: General Properties of **Diheptyl Phthalate**

Property	Value
Synonyms	Phthalic acid diheptyl ester, Di-n-heptyl phthalate
CAS Number	3648-21-3
Linear Formula	C <sub>6</sub> H <sub>4</sub> -1,2-[CO <sub>2</sub> (CH <sub>2</sub> ) <sub>6</sub> CH <sub>3</sub> ] <sub>2</sub>
Molecular Weight	362.50 g/mol
Appearance	Colorless to pale yellow, clear liquid
Boiling Point	195 °C at 0.04 mmHg
Density	0.988 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.485 (lit.)

Table 2: Specifications of **Diheptyl Phthalate** as a Certified Reference Material

Parameter	Specification
Purity (Assay)	≥97.0% (GC)
Format	Neat (liquid)
Storage Temperature	2-30°C
Traceability	Traceable to USP and Ph. Eur. standards may be available for pharmaceutical secondary standards.

## Applications

**Diheptyl Phthalate** CRM is primarily used for the calibration of analytical instruments and for spiking samples in method validation to ensure the accuracy and reliability of results.

- Environmental Monitoring: DHP is used as a standard to quantify its presence in environmental samples such as water and soil, where it may be found as a pollutant.

- Food Safety and Quality Control: It is employed in the analysis of food contact materials like plastic packaging to ensure that the migration of DHP into food products does not exceed regulatory limits. Phthalates are known to be more prevalent in fatty foods.
- Consumer Product Testing: DHP CRM is used to test for the presence and quantity of this plasticizer in various consumer goods, including toys, cosmetics, and medical devices.
- Pharmaceutical Analysis: In the pharmaceutical industry, it can be used as a secondary standard for quality control and release testing of drug products where phthalates might be present as excipients or contaminants.

## Experimental Protocols

The following are generalized protocols for the use of **Diheptyl Phthalate** CRM in common analytical applications. Researchers should adapt these protocols to their specific instrumentation and sample matrices.

### Protocol for Quantification of Diheptyl Phthalate in Water Samples by GC-MS

This protocol outlines the use of DHP CRM for the analysis of water samples using Gas Chromatography-Mass Spectrometry (GC-MS).

#### Methodology:

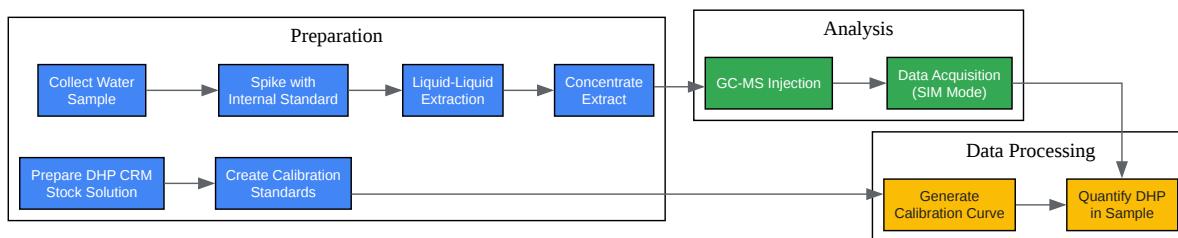
- Preparation of Standard Solutions:
  - Prepare a stock solution of DHP CRM in a high-purity solvent such as hexane or isooctane (e.g., 1000 µg/mL).
  - Perform serial dilutions of the stock solution to create a series of calibration standards with concentrations ranging from the expected limit of quantification to the upper end of the linear range of the instrument (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Sample Preparation (Liquid-Liquid Extraction):
  - Collect 1 liter of the water sample in a clean glass container.

- Spike the sample with an appropriate internal standard.
- Adjust the pH of the sample to neutral.
- Transfer the sample to a separatory funnel and add 60 mL of a suitable extraction solvent (e.g., dichloromethane).
- Shake the funnel vigorously for 2 minutes, periodically venting to release pressure.
- Allow the layers to separate and collect the organic layer.
- Repeat the extraction two more times with fresh portions of the extraction solvent.
- Combine the organic extracts and dry them by passing through anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen.

• GC-MS Analysis:

- Instrument: Gas Chromatograph coupled with a Mass Spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms or equivalent).
- Injection Volume: 1  $\mu$ L.
- Inlet Temperature: 280 °C.
- Oven Program: Start at 70 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, and hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Mode: Selected Ion Monitoring (SIM) for quantification of characteristic DHP ions (e.g., m/z 149, 167, 279).

- Data Analysis:
  - Inject the prepared calibration standards to generate a calibration curve.
  - Inject the prepared sample extract.
  - Identify and quantify DHP in the sample by comparing its retention time and mass spectrum to that of the CRM. Calculate the concentration based on the calibration curve.



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Caption: Workflow for DHP quantification in water by GC-MS.

## Protocol for Quantification of Diheptyl Phthalate in Polymer Samples by LC-MS/MS

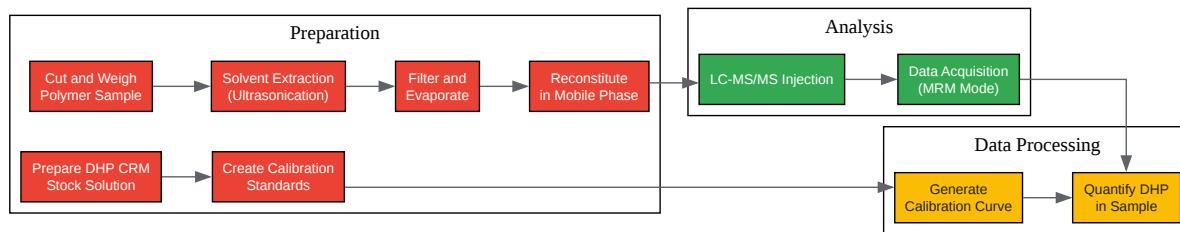
This protocol describes the use of DHP CRM for the analysis of polymer samples, such as those used in food contact materials, by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### Methodology:

- Preparation of Standard Solutions:
  - Prepare a stock solution of DHP CRM in a high-purity solvent such as acetonitrile (e.g., 1000 µg/mL).

- Perform serial dilutions to create calibration standards in the desired concentration range (e.g., 1, 5, 10, 50, 100 ng/mL).
- Sample Preparation (Solvent Extraction):
  - Cut a representative portion of the polymer sample into small pieces (approximately 1-2 mm).
  - Accurately weigh about 1 gram of the polymer into a glass vial.
  - Add a known volume of a suitable extraction solvent (e.g., 10 mL of dichloromethane or a mixture of hexane and acetone).
  - Spike with an appropriate internal standard.
  - Extract the sample using ultrasonication for 30 minutes.
  - Filter the extract through a 0.22 µm PTFE syringe filter.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a known volume of the mobile phase (e.g., 1 mL).
- LC-MS/MS Analysis:
  - Instrument: Liquid Chromatograph coupled with a Tandem Mass Spectrometer.
  - Column: A C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
  - Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5 µL.
  - Column Temperature: 40 °C.
  - Ionization Source: Electrospray Ionization (ESI) in positive mode.

- Mode: Multiple Reaction Monitoring (MRM) for specific precursor-to-product ion transitions of DHP.
- Data Analysis:
  - Construct a calibration curve by injecting the standard solutions.
  - Inject the prepared sample extract.
  - Identify and quantify DHP based on its retention time and MRM transitions. Calculate the concentration in the original polymer sample.

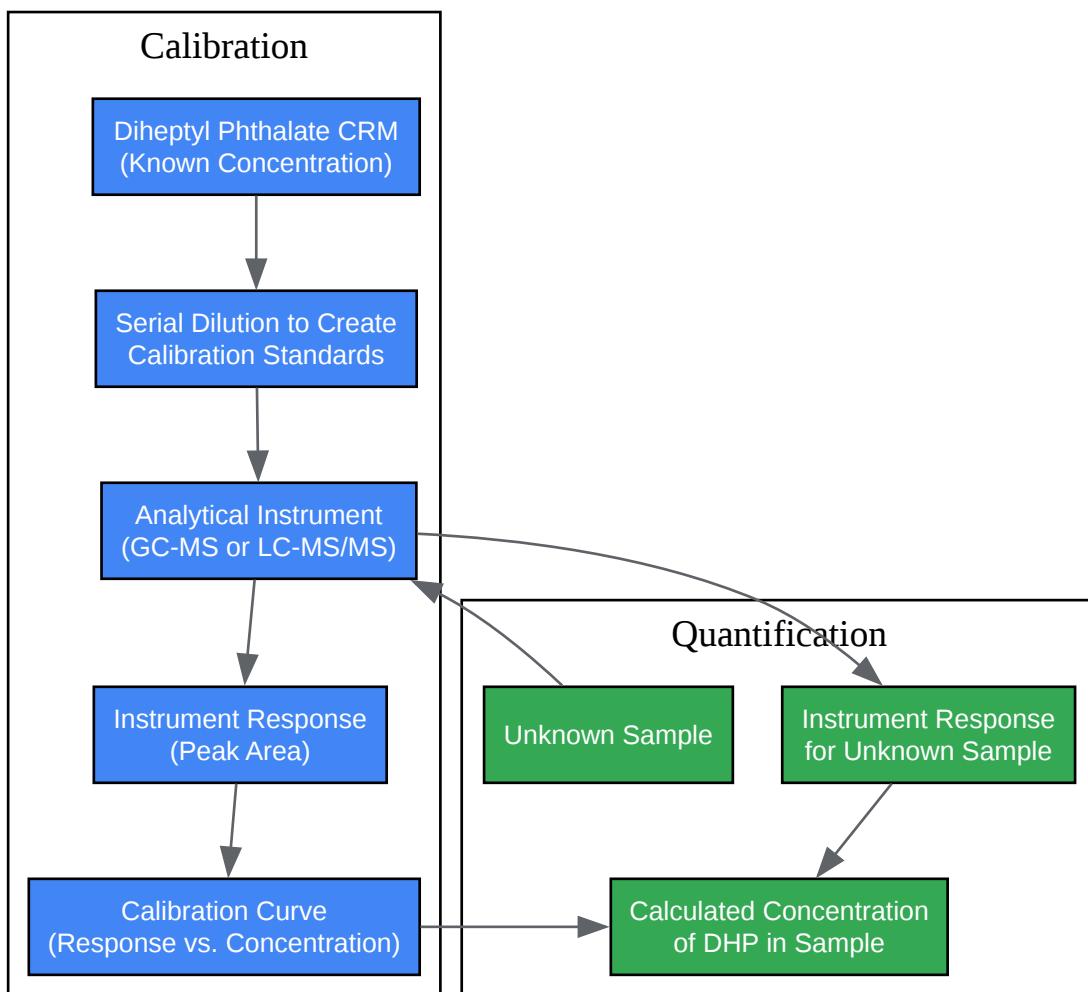


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Caption: Workflow for DHP quantification in polymers by LC-MS/MS.

## Logical Relationships in CRM-Based Quantification

The accurate quantification of an analyte like **Diheptyl Phthalate** relies on the relationship between the analytical instrument's response and the known concentration of the CRM. This relationship is established through a calibration curve.



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Caption: Logical flow of certified reference material-based quantification.

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## References

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